

# A Technical Guide to the Solubility of Bisphenol A-d4 in Organic Solvents

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## Compound of Interest

Compound Name: *Bisphenol A-d4-1*

Cat. No.: *B1529184*

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This technical guide provides a comprehensive overview of the solubility of Bisphenol A-d4 (BPA-d4), an isotopically labeled form of Bisphenol A (BPA), in various organic solvents. While specific quantitative solubility data for BPA-d4 is not extensively available in public literature, its solubility characteristics are expected to be nearly identical to those of BPA. Therefore, this document leverages available data for BPA as a close and reliable surrogate.

Bisphenol A-d4 is a stable, isotopically labeled compound used as an internal standard for the quantitative analysis of BPA in various matrices.<sup>[1]</sup> Understanding its solubility is critical for the preparation of stock solutions, calibration standards, and for its application in toxicological and environmental studies.

## Physicochemical Properties

Bisphenol A is a colorless solid that is soluble in most common organic solvents but has very poor solubility in water.<sup>[2]</sup> BPA-d4 shares these general characteristics.<sup>[1]</sup>

Property	Value
Molecular Formula	C <sub>15</sub> H <sub>12</sub> D <sub>4</sub> O <sub>2</sub>
Molar Mass	232.31 g/mol
Appearance	White to light brown flakes or powder[3]
Melting Point	~155-158 °C (for BPA)[2][4]

## Quantitative Solubility Data

The following tables summarize the mole fraction solubility of Bisphenol A in a range of organic solvents at different temperatures. This data is derived from studies on non-deuterated BPA and serves as a strong proxy for the solubility of BPA-d4.

Table 1: Mole Fraction Solubility of Bisphenol A in Various Pure Solvents

Solvent	Temperature (K)	Mole Fraction Solubility (x <sub>1</sub> )
Tetrahydrofuran	328.15	0.3082[5]
N,N-Dimethylformamide	313.15	-
Formamide	313.15	-
Acetone	313.15	-
1,4-Dioxane	313.15	-
Cyclohexanone	313.15	-
Ethyl Acetate	313.15	-
Methyl Acetate	313.15	-
Acetonitrile	313.15	-
Methanol	313.15	-
Ethanol	328.15	0.0202[5]
1-Propanol	313.15	-
1-Butanol	313.15	-
2-Propanol	313.15	-
2-Butanol	313.15	-
Phenol	-	7%-30% (wt)[6]

Note: A comprehensive dataset for all solvents at 313.15 K was indicated in a study by Sun et al. (2020), but the specific mole fraction values for each were not available in the provided search results. The data for phenol represents a weight percentage range.

## Experimental Protocols for Solubility Determination

The determination of solubility is a critical experimental procedure. The following are generalized protocols based on established methods for determining the solubility of Bisphenol A.

## Method 1: Shake-Flask Method

This is a common and recommended method for determining equilibrium solubility.

Materials:

- Bisphenol A-d4
- Selected organic solvent (analytical grade)
- Analytical balance
- Glass vials with screw caps
- Mechanical shaker or agitator
- Temperature-controlled environment (e.g., incubator or water bath)
- Filtration or centrifugation equipment
- Analytical instrument for concentration measurement (e.g., HPLC-UV)

Procedure:

- Preparation: Add an excess amount of Bisphenol A-d4 to a series of vials containing a known volume of the organic solvent.
- Equilibration: Seal the vials and place them in a mechanical shaker within a temperature-controlled environment (e.g., 25 °C, 37 °C). Agitate the samples for a sufficient period to reach equilibrium (preliminary studies may be needed to determine this time).
- Phase Separation: After equilibration, cease agitation and allow the undissolved solid to settle. Separate the saturated solution from the excess solid by filtration or centrifugation.<sup>[7]</sup>
- Quantification: Accurately dilute an aliquot of the clear, saturated supernatant with a suitable solvent. Analyze the concentration of Bisphenol A-d4 in the diluted sample using a validated analytical method, such as HPLC-UV.
- Calculation: Calculate the solubility from the measured concentration and the dilution factor.

## Method 2: Laser Dynamic Method

This method is used for measuring solubility over a range of temperatures.

Procedure: A known amount of the solute (BPA-d4) is dissolved in the solvent at a high temperature to form an unsaturated solution. The solution is then cooled at a constant rate while being stirred. A laser beam is passed through the solution, and the light transmission is monitored. The temperature at which the light transmission drops due to the first appearance of solid particles is recorded as the saturation temperature for that concentration. This process is repeated for different concentrations to generate a solubility curve.<sup>[5][8]</sup>

## Method 3: Differential Scanning Calorimetry (DSC)

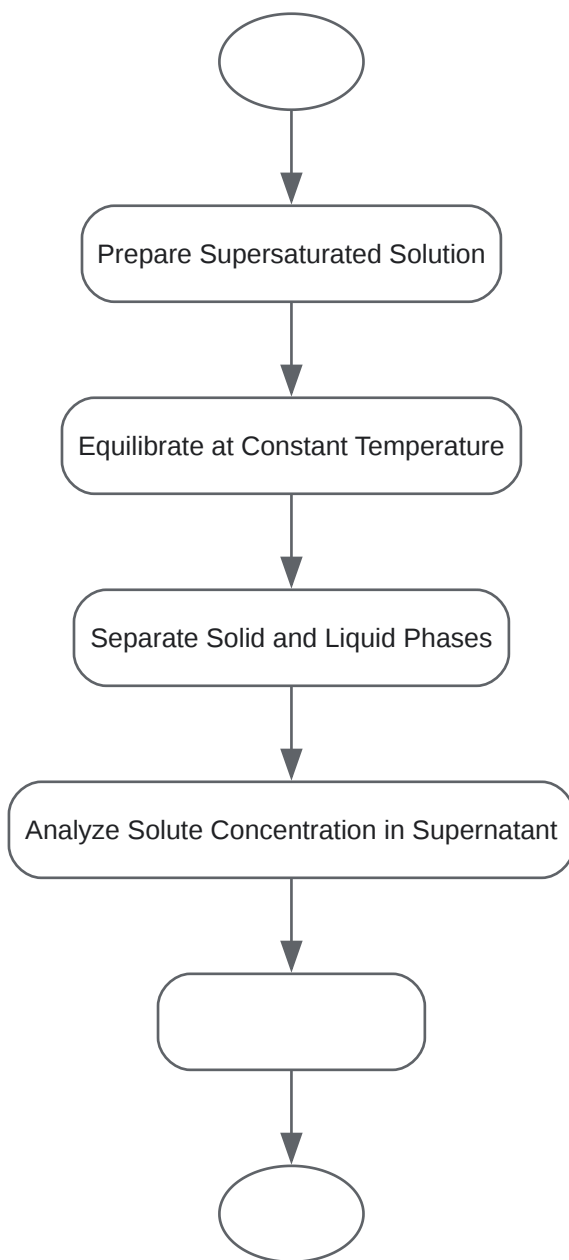
This thermal analysis technique can be used to determine the solubility of a compound in a solvent.

Procedure: Samples with known compositions of the solute (BPA-d4) and solvent are prepared and hermetically sealed in DSC pans. The samples are heated at a constant rate. The temperature at which the solid-liquid phase transition is complete (indicated by the end of the melting peak) corresponds to the saturation temperature for that specific composition.<sup>[6]</sup>

## Visualizations

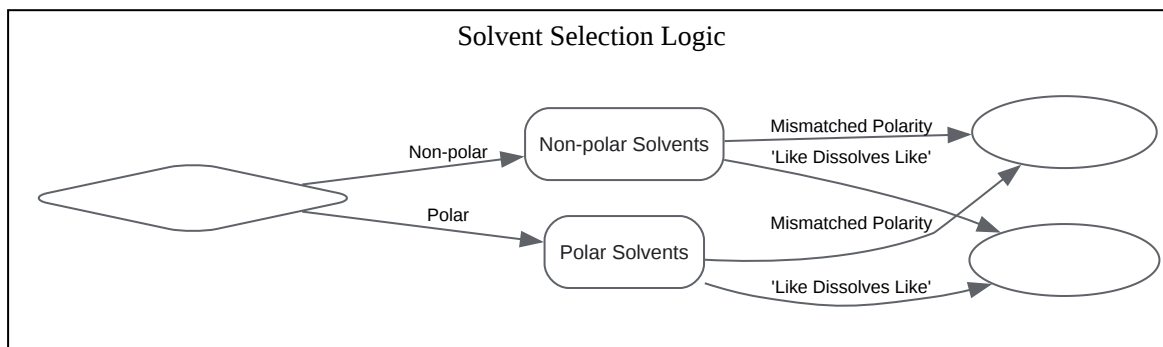
The following diagrams illustrate the general workflow for solubility determination and a logical relationship for solvent selection.

## Experimental Workflow for Solubility Determination



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Caption: Workflow for determining the solubility of a compound.



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Caption: The principle of "like dissolves like" for solvent selection.

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